

An In-depth Technical Guide to 3-(Perfluoro-n-octyl)propenoxide

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Compound of Interest

Compound Name: 3-(Perfluoro-n-octyl)propenoxide

Cat. No.: B1582729

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Chemical Formula: $C_{11}H_5F_{17}O$

This technical guide provides a comprehensive overview of **3-(Perfluoro-n-octyl)propenoxide**, a fluorinated epoxide with significant potential in various scientific and industrial applications. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Properties

3-(Perfluoro-n-octyl)propenoxide, also known by its IUPAC name 2-(2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-heptafluorooctyl)oxirane, is a colorless liquid.^{[1][2]} The presence of a highly fluorinated octyl chain imparts unique properties such as high thermal stability, chemical inertness, and both hydrophobic and oleophobic characteristics, making it a valuable surfactant and surface modifier.^[1] It is also recognized for its potential as a building block in the synthesis of other complex fluorinated molecules and possesses antibacterial properties.^{[1][3]}

Physicochemical Data

A summary of the key physicochemical properties of **3-(Perfluoro-n-octyl)propenoxide** is presented in Table 1. This data is essential for its handling, application, and in the design of experimental procedures.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₅ F ₁₇ O	[1][2][3][4][5]
Molecular Weight	476.13 g/mol	[1][2][3][4]
CAS Number	38565-53-6	[1][2][3][4][5]
Appearance	Colorless transparent liquid	[1][2]
Boiling Point	87 °C @ 19 mmHg	[2][5]
Density	1.712 g/mL at 25 °C	[5]
Refractive Index (n _{20/D})	1.32	

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the unambiguous identification and characterization of **3-(Perfluoro-n-octyl)propenoxide**. While specific experimental spectra are not readily available in the public domain, the expected NMR and IR characteristics can be predicted based on its chemical structure.

Spectroscopy	Expected Peaks/Signals
¹ H NMR	Signals corresponding to the protons of the oxirane ring and the adjacent methylene group.
¹³ C NMR	Resonances for the carbon atoms of the oxirane ring, the methylene bridge, and the perfluorinated alkyl chain.
¹⁹ F NMR	A series of signals characteristic of the CF ₃ and multiple CF ₂ groups in the perfluorooctyl chain.
FT-IR	Characteristic absorption bands for C-O-C stretching of the epoxide ring, C-H stretching, and strong C-F stretching vibrations.
Mass Spectrometry	A molecular ion peak corresponding to the exact mass of the compound, along with a characteristic fragmentation pattern.

Synthesis Protocol

The synthesis of **3-(Perfluoro-n-octyl)propenoxide** can be achieved through the epoxidation of its corresponding alkene precursor, 1H,1H,2H-perfluoro-1-decene. A general and plausible experimental protocol is detailed below.

Materials

- 1H,1H,2H-Perfluoro-1-decene
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Sodium sulfite (Na_2SO_3) solution (10%)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 1H,1H,2H-perfluoro-1-decene in dichloromethane (DCM).
- **Addition of Oxidizing Agent:** To the stirred solution, add meta-chloroperoxybenzoic acid (m-CPBA) portion-wise at room temperature. The reaction is typically monitored by thin-layer chromatography (TLC) to track the consumption of the starting alkene.

- **Quenching the Reaction:** Upon completion, the reaction mixture is cooled and quenched by the slow addition of a 10% sodium sulfite solution to reduce the excess peroxyacid.
- **Workup:** The organic layer is separated and washed successively with a saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **3-(Perfluoro-n-octyl)propenoxide** can be further purified by vacuum distillation or column chromatography on silica gel.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-(Perfluoro-n-octyl)propenoxide**.

Experimental Protocol: Antibacterial Activity Assay

The antibacterial properties of **3-(Perfluoro-n-octyl)propenoxide** can be evaluated using standard microbiological techniques such as the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Materials

- **3-(Perfluoro-n-octyl)propenoxide**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Cation-adjusted Mueller-Hinton Broth (ca-MHB)
- 96-well microtiter plates

- Spectrophotometer
- Incubator

Procedure

- Preparation of Inoculum: Prepare a bacterial suspension from a fresh culture and adjust its turbidity to a 0.5 McFarland standard. This is then further diluted in ca-MHB to achieve the desired final inoculum concentration.
- Serial Dilution: Prepare a series of twofold dilutions of **3-(Perfluoro-n-octyl)propenoxide** in ca-MHB in a 96-well microtiter plate.
- Inoculation: Add the prepared bacterial inoculum to each well of the microtiter plate. Include positive (bacteria and broth) and negative (broth only) controls.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Antibacterial Assay Workflow Diagram



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Caption: Workflow for determining the antibacterial activity of **3-(Perfluoro-n-octyl)propenoxide**.

Applications and Future Directions

The unique combination of properties of **3-(Perfluoro-n-octyl)propenoxide** makes it a compound of interest for several applications:

- Surface Coatings: Its hydrophobic and oleophobic nature makes it an excellent candidate for creating water and oil repellent surfaces.

- Surfactant: It can be used as a high-performance surfactant in various industrial processes.
- Monomer for Fluoropolymers: The epoxide ring is a reactive functional group that can be opened to create novel fluorinated polymers with specialized properties.
- Antimicrobial Agent: Its demonstrated antibacterial activity suggests potential applications in the development of new antimicrobial materials and coatings.

Further research into the biological activity of this compound and the development of efficient and scalable synthesis methods will be crucial for unlocking its full potential in these and other emerging applications.

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